

Rosabulin's Nanomolar Antiproliferative Activity

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Compound Focus: Rosabulin

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Rosabulin (STA-5312) is a potent, orally active microtubule inhibitor that exhibits **broad-spectrum antitumor activity** by inhibiting microtubule assembly. It shows substantial anti-proliferative activity against a wide range of cancer cell lines **in vitro**, with **IC₅₀ values extending down into the nanomolar range** [1] [2] [3]. It is also effective against several tumor cell lines that express moderate to high levels of P-glycoprotein, indicating its potential to overcome multidrug resistance (MDR) [1] [3] [4].

Specific IC₅₀ values for **Rosabulin** against various human cancer cell lines are shown in the table below.

Cell Line	Cell Line Description	IC ₅₀ Value (µM)	Assay Method & Duration
MES-SA	Human uterine sarcoma	0.01 µM	MTT assay, 72 hours [5]
P388	Mouse leukemia	0.01 µM	MTT assay, 72 hours [5]
DU-145	Human prostate cancer	0.05 µM	MTT assay, 72 hours [5]
HL-60	Human promyelocytic leukemia	0.05 µM	MTT assay, 72 hours [5]
MDA-MB-435	Human melanoma/breast cancer*	0.05 µM	MTT assay, 72 hours [5]
MES-SA/Dx5	Multidrug-resistant uterine sarcoma	0.05 µM	MTT assay, 72 hours [5]

Note: The MDA-MB-435 cell line is historically classified as breast cancer but is now often characterized as melanoma [5].

Experimental Protocols for Cytotoxicity Assessment

The primary methodology for determining the IC₅₀ values of **Rosabulin** is the **MTT assay** or the similar **CCK-8 assay**, which measure cell metabolic activity as a proxy for cell viability [6] [5].

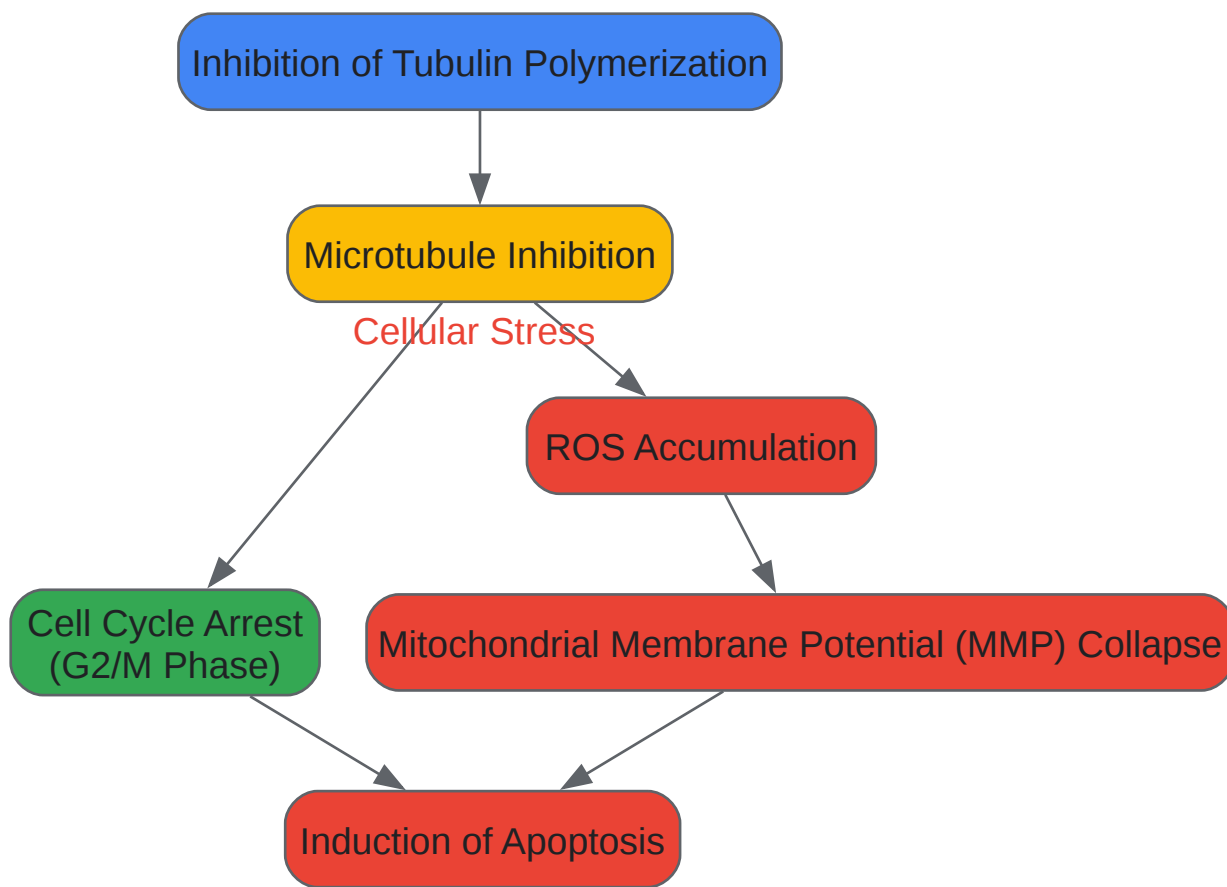
Detailed MTT Assay Protocol

- **Principle:** The yellow MTT tetrazolium salt is reduced to purple formazan crystals by metabolically active cells. The amount of formazan produced is directly proportional to the number of living cells.
- **Cell Seeding:** Seed cells in a 96-well culture plate at an optimal density (e.g., 3-5 x 10³ cells per well) and pre-culture for 24 hours to allow cell attachment.
- **Compound Treatment:** Prepare serial dilutions of **Rosabulin** in DMSO or culture medium. Add these to the wells, ensuring a range of final concentrations. Include control wells with culture medium only (blank) and cells with vehicle (e.g., DMSO, negative control).
- **Incubation:** Incubate the plate for a predetermined period (e.g., 72 hours) at 37°C in a 5% CO₂ atmosphere.
- **MTT Addition and Formazan Formation:** Add a specific volume of MTT solution (e.g., 10 µL of 5 mg/mL stock) to each well and incubate for another 2-4 hours.
- **Solubilization and Measurement:** Carefully remove the culture medium and dissolve the formed formazan crystals in a solvent like DMSO. Measure the absorbance of each well at a wavelength of 570 nm, using a reference wavelength of 630-650 nm to subtract background.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. The IC₅₀ value is the concentration of **Rosabulin** that inhibits cell proliferation by 50%, which can be determined by fitting the dose-response data to a non-linear regression curve [5].

Mechanism of Action and Signaling Pathways

Rosabulin's primary mechanism is **inhibition of microtubule assembly**, which disrupts mitotic spindle formation and leads to **cell cycle arrest at the G2/M phase**, ultimately triggering apoptosis [1] [3]. This mechanism is shared by other tubulin-binding agents, such as the indole-containing hybrid compound **14b** derived from millepachine, which provides a clear model for the downstream events [6].

The diagram below illustrates the interconnected signaling pathways triggered by microtubule inhibition, based on studies of similar tubulin inhibitors [6] [7] [8].



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As shown, the apoptosis is driven by at least two key events:

- **Inhibition of Tubulin Polymerization:** This is the direct molecular action of **Rosabulin**, which binds to tubulin similarly to colchicine, preventing the formation of microtubules [3].
- **ROS Accumulation and Mitochondrial Dysfunction:** The cellular stress from mitotic arrest leads to a sharp increase in **Reactive Oxygen Species (ROS)**. High levels of ROS cause a collapse in the **Mitochondrial Membrane Potential**, a pivotal step that commits the cell to apoptosis [6].

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References

1. | Microtubule Associated | Inhibitor | TargetMol Rosabulin [targetmol.com]

2. | microtubule inhibitor | CAS# 501948-05-6 | InvivoChem Rosabulin [invivochem.com]
3. Rosabulin is a Potent Microtubule Inhibitor [medchemexpress.com]
4. | CAS#:501948-05-6 | Chemsrvc Rosabulin [chemsrc.com]
5. Rosabulin (STA 5312) | Microtubule Inhibitor [medchemexpress.com]
6. Novel Indole-Containing Hybrids Derived from Millepachine [pmc.ncbi.nlm.nih.gov]
7. Oxidative Stress: Signaling Pathways, Biological Functions ... [pmc.ncbi.nlm.nih.gov]
8. Reactive oxygen species in biological systems: Pathways ... [pmc.ncbi.nlm.nih.gov]

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